

An In-depth Technical Guide to 3-Picolylamine: Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Picolylamine

Cat. No.: B1677787

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **3-Picolylamine**, also known as 3-(aminomethyl)pyridine, is a versatile heterocyclic amine that serves as a crucial building block in the synthesis of a wide array of chemical compounds.^{[1][2]} Its unique structure, featuring a pyridine ring and a primary amine, imparts a combination of aromatic and nucleophilic properties, making it a valuable intermediate in the pharmaceutical, agrochemical, and materials science industries.^[1] This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and key applications, with a focus on its role in drug discovery and development.

Chemical Structure and Identification

3-Picolylamine is a derivative of pyridine with an aminomethyl substituent at the 3-position.^[1] The presence of both a basic pyridine ring and a primary amino group allows for a diverse range of chemical modifications, making it an ideal scaffold for creating complex molecular architectures.^[1]

Identifier	Value
CAS Number	3731-52-0
Molecular Formula	C ₆ H ₈ N ₂
Molecular Weight	108.14 g/mol
IUPAC Name	(Pyridin-3-yl)methanamine
Synonyms	3-(Aminomethyl)pyridine, Picolamine
SMILES	NCc1cccnc1
InChI	1S/C6H8N2/c7-4-6-2-1-3-8-5-6/h1-3,5H,4,7H2
InChI Key	HDOUGSFASVGDCS-UHFFFAOYSA-N

Physicochemical Properties

3-Picollylamine is a colorless to light yellow liquid at room temperature and is completely miscible with water.[\[1\]](#)[\[3\]](#) Its key physical and chemical properties are summarized in the table below.

Property	Value
Appearance	Colorless to light yellow liquid
Melting Point	-21 °C
Boiling Point	73-74 °C at 1 mmHg
Density	1.062 g/mL at 25 °C
Refractive Index (n ₂₀ /D)	1.551
Flash Point	100 °C
Solubility	Completely miscible in water, ethanol, and ether
pKa	Not explicitly available in search results

Synthesis of 3-Picollylamine

The primary industrial synthesis of **3-Picollylamine** involves the catalytic hydrogenation of 3-cyanopyridine. This process typically utilizes a metal catalyst, such as Raney nickel, under a hydrogen atmosphere.

Experimental Protocol: Catalytic Hydrogenation of 3-Cyanopyridine (General Procedure)

This protocol is a generalized representation based on patent literature and may require optimization for specific laboratory or industrial scales.

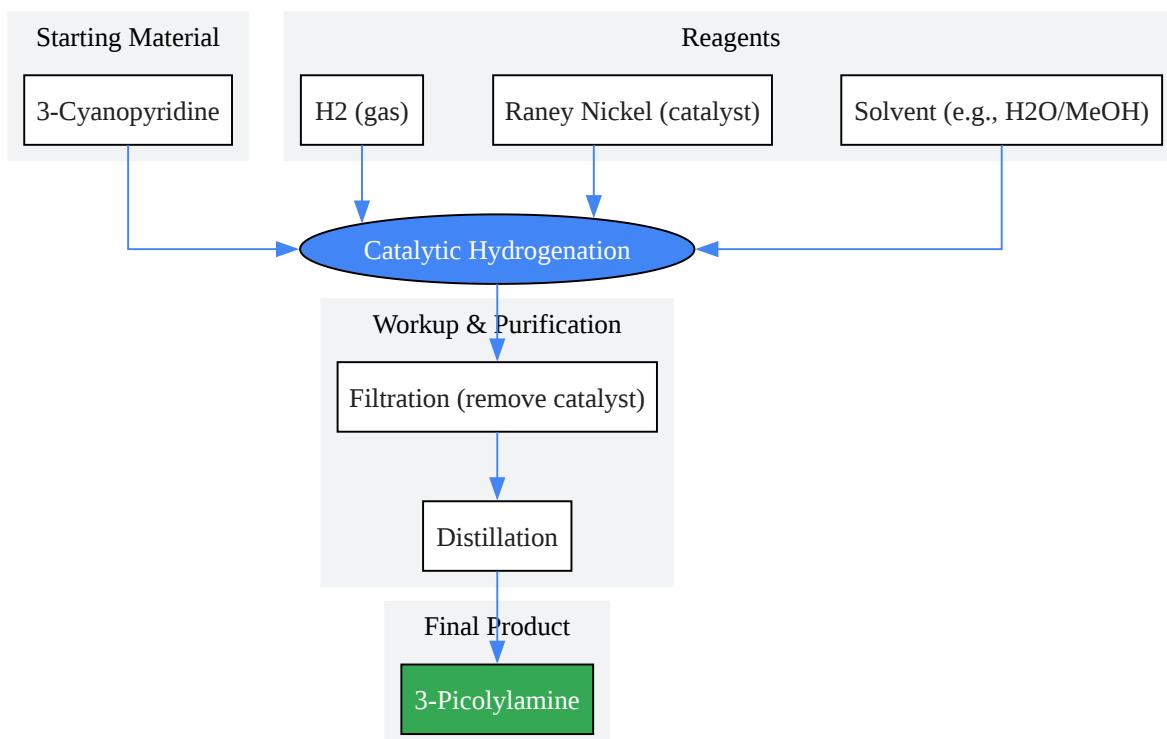
Materials:

- 3-Cyanopyridine
- Raney Nickel (catalyst)
- Solvent (e.g., water, methanol, or a mixture)
- Acetic Acid (to maintain pH)
- Hydrogen gas

Procedure:

- A solution of 3-cyanopyridine is prepared in the chosen solvent within a high-pressure reactor (autoclave).
- A slurry of Raney nickel catalyst in water is added to the reactor.
- Acetic acid is added to the reaction mixture to maintain a constant pH, typically around 5.
- The reactor is sealed and purged with an inert gas, such as nitrogen or argon, before being pressurized with hydrogen gas (e.g., to 1 bar).
- The reaction mixture is stirred at room temperature.
- Hydrogen uptake is monitored until the theoretical amount for the reduction of the nitrile group has been consumed.

- Upon completion, the reactor is depressurized and purged with an inert gas.
- The catalyst is removed by filtration.
- The resulting solution containing **3-Picollylamine** can then be purified by distillation or other appropriate methods.



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Caption: General workflow for the synthesis of **3-Picollylamine**.

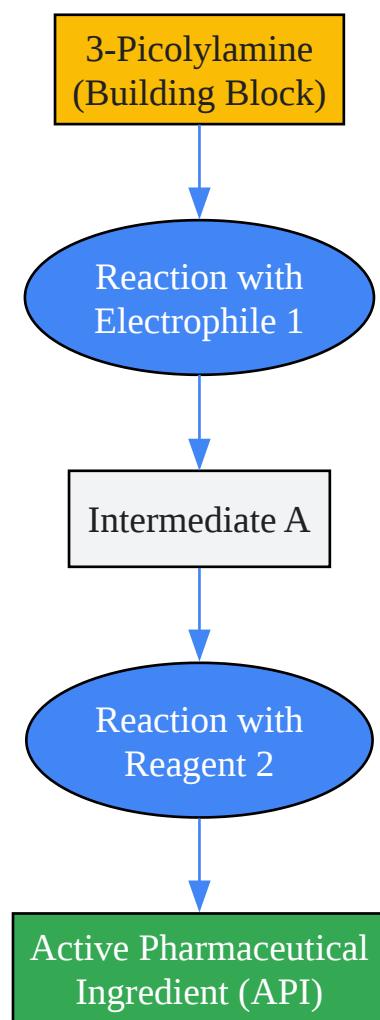
Applications in Drug Development and Research

3-Picollylamine is a highly valued building block in medicinal chemistry due to the prevalence of the pyridine scaffold in FDA-approved drugs. Its bifunctional nature allows for its

incorporation into a wide range of molecular frameworks to generate novel therapeutic agents.

Role as a Pharmaceutical Intermediate

3-Picolylamine serves as a key intermediate in the synthesis of active pharmaceutical ingredients (APIs).^[1] Its pyridine ring and amine functional group enable a variety of chemical transformations, making it instrumental in creating complex molecules for drug discovery.^[1] Derivatives of **3-Picolylamine** have been investigated for their potential as anticancer agents, with some showing activity against lung and breast cancer cell lines. It is also a building block for drugs targeting neurological disorders.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Picolylamine: Structure, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1677787#3-picollyamine-chemical-structure-and-properties>]

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